

Personal protective equipment for handling DB04760

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Compound of Interest

Compound Name: DB04760

Cat. No.: B15576644

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Essential Safety and Handling Guide for DB04760

Product Identifier: **DB04760** Synonyms: 4-N,6-N-bis[(4-fluoro-3-methylphenyl)methyl]pyrimidine-4,6-dicarboxamide[1] Intended Use: For research use only.[1] Not for human or veterinary diagnostic or therapeutic use.

This document provides crucial safety and logistical information for handling **DB04760**, a potent and highly selective matrix metalloproteinase-13 (MMP-13) inhibitor.[1] Given its nature as a potent, powdered research chemical, adherence to strict safety protocols is essential to ensure the well-being of laboratory personnel and the integrity of experimental data.

Disclaimer: This guidance is based on general best practices for handling potent, powdered research compounds and enzyme inhibitors. A specific Safety Data Sheet (SDS) for **DB04760** was not located. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for a formal hazard assessment and to review any available supplier-specific safety information before handling this compound.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **DB04760**, especially in its powdered form, to minimize exposure risk.

PPE Category	Item	Specifications & Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves frequently, especially after direct contact with the compound. [2] [3]
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect against splashes or airborne particles. [2] A face shield may be necessary for procedures with a high risk of splashing. [3]
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powdered compound or when there is a risk of aerosol generation. [2] Use should be in accordance with a comprehensive respiratory protection program.
Body Protection	Laboratory coat or disposable gown	A fully buttoned lab coat should be worn to protect skin and clothing. For procedures with a high risk of contamination, a disposable gown is recommended. [2]
Foot Protection	Closed-toe shoes	Shoes must fully cover the feet to protect against spills. [2]

Operational Plan for Handling Receiving and Storage

Upon receipt of **DB04760**, visually inspect the package for any signs of damage. Wear appropriate PPE before opening and transport it to a designated handling area, preferably within a chemical fume hood.[2]

Storage Condition	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	2 years
-20°C	1 year	

Data synthesized from multiple suppliers. Always refer to the manufacturer's specific recommendations.

Preparation of Stock Solutions

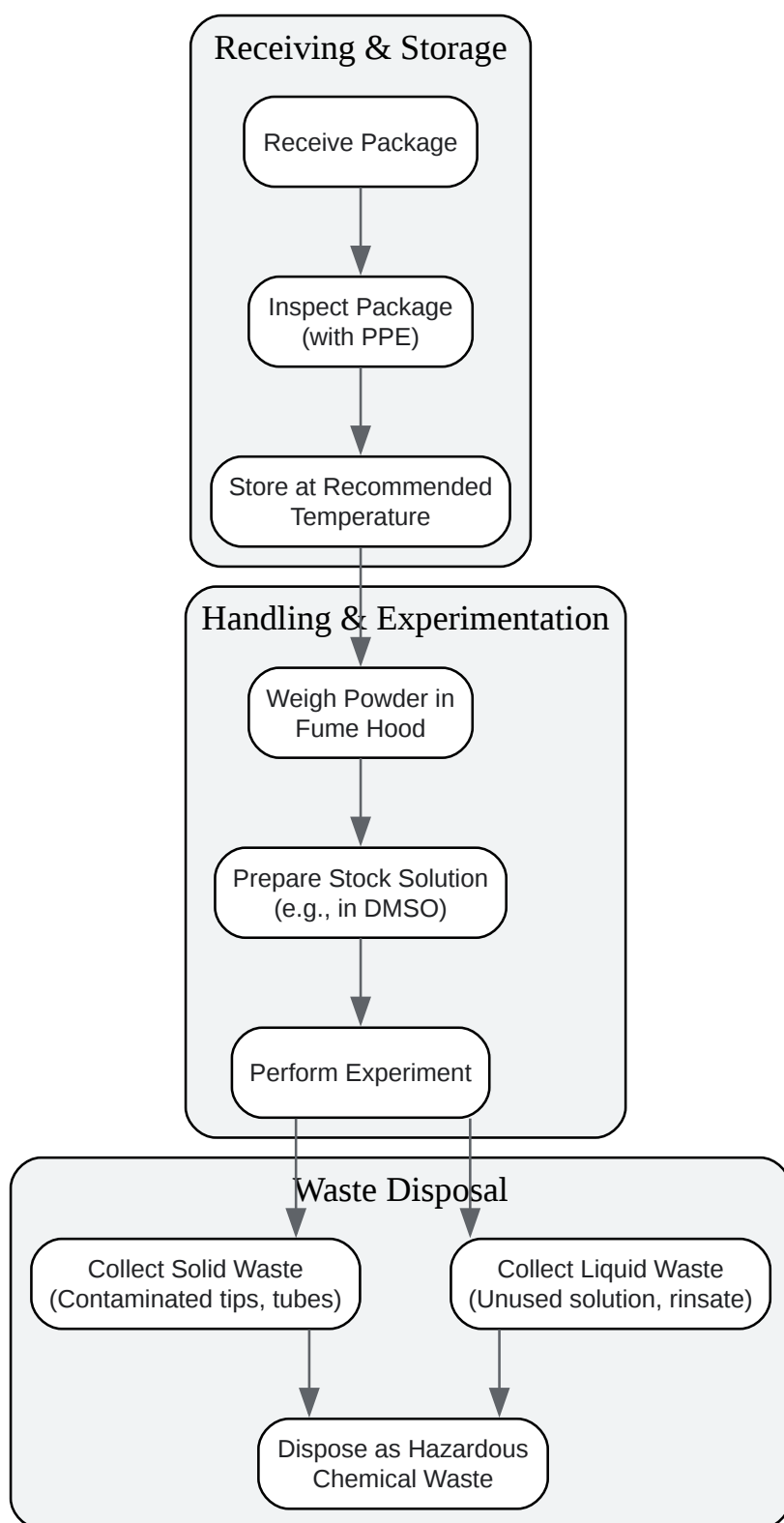
All handling of powdered **DB04760** should be conducted in a certified chemical fume hood or a glove box to prevent inhalation of airborne particles.[2] Use disposable equipment where possible to minimize cross-contamination.

Solubility Data:

Solvent	Concentration
DMSO	100 mg/mL (243.65 mM)
May require sonication to fully dissolve.	

Experimental Workflow

The following diagram outlines a general workflow for handling **DB04760** from receipt to disposal.



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General workflow for handling **DB04760**.

Disposal Plan

All waste materials contaminated with **DB04760** must be treated as hazardous chemical waste.
[2]

Waste Segregation and Collection

- Solid Waste: Collect all contaminated solid waste, such as pipette tips, tubes, and weighing paper, in a clearly labeled, sealed container.
- Liquid Waste: Collect all unused solutions and solvent rinsates in a separate, compatible, and clearly labeled hazardous waste container. The first rinse of any glassware that contained the solid compound or concentrated solutions should be collected as hazardous waste.[4]
- Sharps: Any contaminated needles or other sharps must be placed in a designated sharps container labeled for chemical waste.[5]

Disposal Procedure

- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste," the full chemical name "**DB04760**," and the solvent used.
- Storage: Store waste containers in a designated, secure area, away from incompatible materials.
- Collection: Arrange for waste collection through your institution's Environmental Health and Safety (EHS) department. Do not dispose of this chemical down the drain or in regular trash.

Spill and Emergency Procedures

In the event of a spill, evacuate the immediate area and alert your supervisor and EHS department.

- Small Powder Spill: Gently cover with a damp paper towel to avoid raising dust, then use an appropriate absorbent material.
- Liquid Spill: Use an inert absorbent material to contain the spill.

Cleanup should only be performed by trained personnel wearing appropriate PPE, including respiratory protection. All cleanup materials must be disposed of as hazardous chemical waste. [2]

In case of accidental exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.
- Inhalation: Move to fresh air.

Seek medical attention after any exposure.

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